

Proper Disposal Procedures for Sdz pco 400: A Critical Safety Guide

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Compound of Interest

Compound Name: Sdz pco 400

Cat. No.: B058500

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Important Initial Note: The identifier "**Sdz pco 400**" does not correspond to a standard chemical name. Searches for this term yield results for two distinct products: Polypropylene glycol 400 and CAFCO® 400. These substances have vastly different properties and disposal requirements. Before proceeding, it is critical that you verify the exact identity of your material, for instance by checking the CAS number on the Safety Data Sheet (SDS) or the manufacturer's label. Following incorrect disposal procedures can lead to safety hazards and regulatory violations.

This guide provides disposal information for both potential substances to ensure you have the necessary information once your material is correctly identified.

Option 1: Polypropylene Glycol 400 (CAS No: 25322-69-4)

Polypropylene glycol 400 is a polymer generally considered to be non-hazardous and is used in a variety of industrial and laboratory applications.^[1]

Data Presentation: Properties of Polypropylene Glycol 400

Property	Value	Source
CAS Number	25322-69-4	[1]
Hazard Classification	Not considered hazardous by the 2012 OSHA Hazard Communication Standard.	[1]
Physical State	Liquid	[2]
Environmental Fate	Biodegradable	[3]
Primary Disposal Concern	Potential contamination with hazardous materials during use.	

Experimental Protocols: Disposal of Polypropylene Glycol 400

The appropriate disposal method for Polypropylene glycol 400 depends on whether it is pure (unused) or has been contaminated through experimental use.

Protocol 1: Disposal of Pure/Uncontaminated Polypropylene Glycol 400

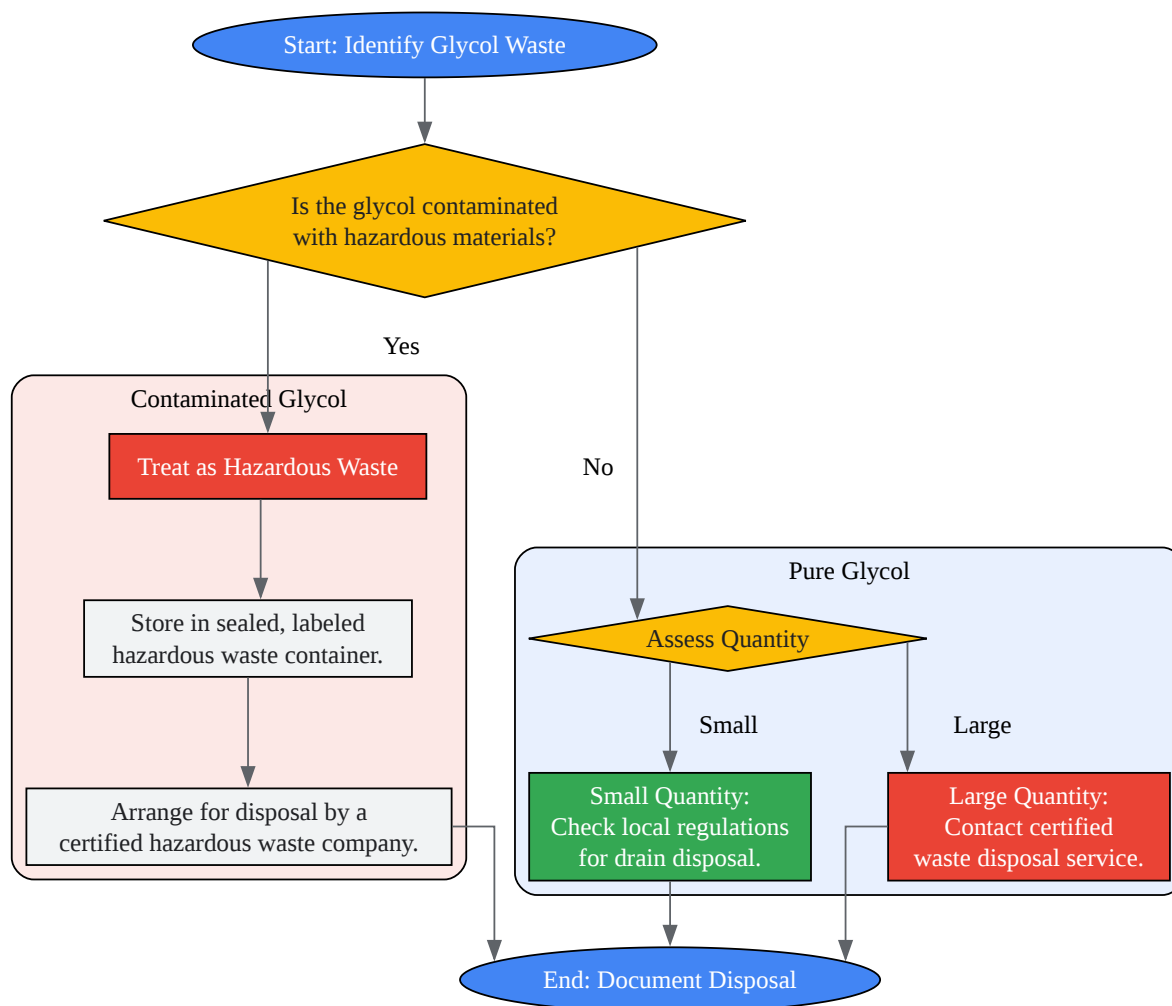
- Assess Quantity:
 - Small Quantities (Household/Lab Bench Scale): For very small amounts, some local regulations may permit dilution with a large amount of water followed by disposal down the drain. However, it is always best to check with your local water treatment authority first.
 - Large Quantities: Bulk disposal down the drain is not recommended as it can overwhelm wastewater treatment systems.
- Containerize for Disposal: Place the material in a sealed, leak-proof, and clearly labeled container.
- Consult Regulations: Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.

- **Engage Certified Disposal Service:** For larger quantities, contact a licensed chemical waste disposal company. Recycling is also a viable option as some providers can clean and reuse the glycol.

Protocol 2: Disposal of Contaminated Polypropylene Glycol 400

- **Waste Characterization:** If the glycol is mixed with other chemicals, especially hazardous substances or heavy metals, it must be treated as hazardous waste.
- **Safe Storage:** Store the contaminated glycol in sturdy, leak-proof containers with secure lids. The containers must be clearly labeled as "Hazardous Waste" and list all known contaminants.
- **Segregation:** Do not mix different types of glycol waste unless you have confirmed your disposal vendor will accept the mixture.
- **Professional Disposal:** Arrange for pickup and disposal by a certified hazardous waste management company. This service will provide a manifest for tracking the waste from generation to its final disposal, ensuring regulatory compliance.
- **Record Keeping:** Maintain detailed records of the amount of glycol disposed, its contaminants, and the disposal dates and methods.

Mandatory Visualization: Disposal Workflow for Polypropylene Glycol 400



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Caption: Decision workflow for Polypropylene Glycol 400 disposal.

Option 2: CAFCO® 400

CAFCO® 400 is a medium-density, wet mix, spray-applied fire resistive material (SFRM) based on Portland cement. It is used in construction to protect structural steel.

Data Presentation: Properties of CAFCO® 400

Property	Value	Source
Product Type	Spray-Applied Fire Resistive Material (SFRM)	
Primary Components	Portland Cement, Limestone, Cellulose, Bentonite	
Hazard Classification	Can cause skin irritation and serious eye damage. May contain trace amounts of crystalline silica.	
Physical State	Solid (powder)	
RCRA Status	Not typically designated as hazardous waste under RCRA.	

Experimental Protocols: Disposal of CAFCO® 400

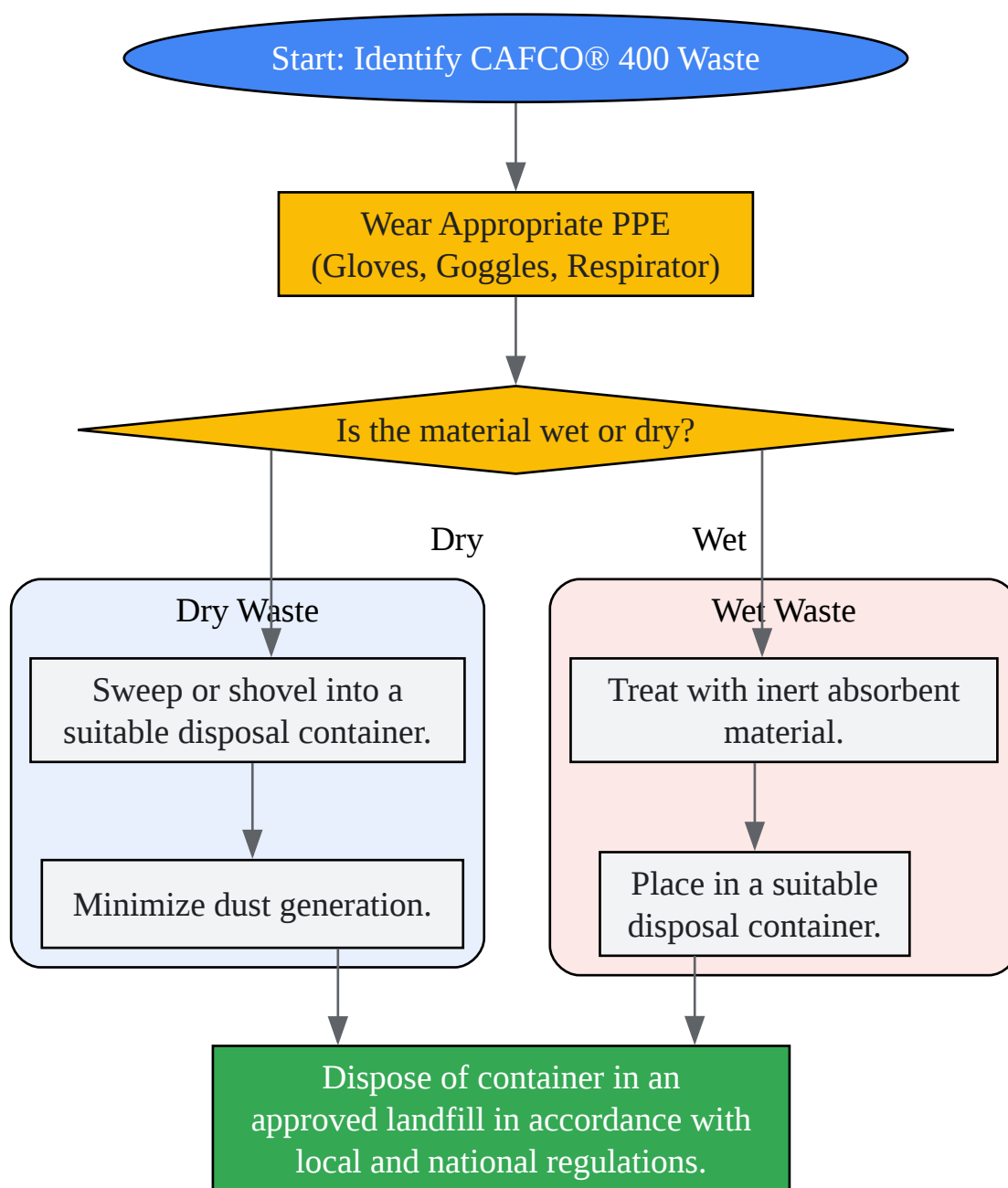
Disposal procedures for CAFCO® 400 apply to unused material or waste generated during application or removal.

Protocol 1: Disposal of Unused or Cured CAFCO® 400 Waste

- **Regulatory Confirmation:** While not typically classified as hazardous under the Resource Conservation and Recovery Act (RCRA), always dispose of contents and containers in accordance with all applicable local, regional, national, and international regulations.
- **Containment:**
 - **Dry Material:** Sweep or shovel the material into suitable, labeled disposal containers. Minimize the generation of dust during this process.

- Wet Material: Treat wet material with an inert absorbent and place it in appropriate disposal containers.
- Personal Protective Equipment (PPE): When handling CAFCO® 400, wear appropriate PPE, including safety glasses with side shields (or goggles), gloves, and respiratory protection (e.g., a NIOSH-approved N-95 dust mask) to avoid inhalation of dust and prevent skin and eye contact.
- Final Disposal: The primary disposal method for CAFCO® 400 waste is landfilling. It is processed along with other construction and demolition debris. Ensure the landfill is permitted to accept this type of industrial or construction waste.

Mandatory Visualization: Disposal Workflow for CAFCO® 400



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Caption: Disposal workflow for dry and wet CAFCO® 400 waste.

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